

Personal protective equipment for handling 2-Nitrophenol

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Compound of Interest

Compound Name: 2-Nitrophenol

Cat. No.: B165410

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Essential Safety and Handling Guide for 2-Nitrophenol

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds such as **2-Nitrophenol**. This guide provides immediate, essential safety protocols, operational plans, and disposal information to foster a culture of safety and build trust in laboratory practices.

Chemical Identifier and Properties:

Property	Value
Chemical Name	2-Nitrophenol
CAS Number	88-75-5
Molecular Formula	C ₆ H ₅ NO ₃
Appearance	Yellowish crystalline solid
Primary Hazards	Toxic, Flammable, Irritant

Personal Protective Equipment (PPE)

When handling **2-Nitrophenol**, a comprehensive PPE strategy is crucial to minimize exposure risk. The following table summarizes the required personal protective equipment.

Body Part	Recommended Protection
Eyes/Face	Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard. A face shield should be worn over safety glasses when there is a risk of explosion or significant splash hazard.[1]
Skin/Body	A lab coat (Nomex® recommended) should be worn and fully buttoned.[1] For potential splash exposure, a chemical-resistant apron or suit (e.g., butyl rubber, neoprene) is advised.[2] Long pants and closed-toe shoes are mandatory.[1]
Hands	Chemical-resistant gloves are required. Butyl rubber, Viton, Barrier, and Silver Shield gloves offer good resistance for concentrations >70%. [2] Neoprene and polyvinyl alcohol gloves are suitable for short-term use.[2] Nitrile gloves are generally not recommended for prolonged contact.[2] It is good practice to double-glove.[2]
Respiratory	Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[3] If ventilation is inadequate or for high-exposure scenarios, a NIOSH-approved respirator is necessary.[1][4]

Operational and Disposal Plans

Handling and Storage:

- Handling: Always handle **2-Nitrophenol** in a designated area, such as a chemical fume hood, to minimize inhalation exposure. Avoid the formation of dust and aerosols.[5][6] Do not eat, drink, or smoke in areas where **2-Nitrophenol** is handled.[4]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[5] Keep away from heat, ignition sources, and incompatible materials such as strong oxidizing agents,

bases, and combustible materials.[4][5]

Spill Management:

In the event of a **2-Nitrophenol** spill, the following steps should be taken:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[3][4]
- Ventilate: Ensure the area is well-ventilated.[4]
- Contain: For small spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container.[7] For larger spills, contain the material with sand, earth, or vermiculite.[8]
- Clean-up: Use absorbent paper dampened with 60-70% ethanol to clean the affected area, followed by a soap and water wash.[7]
- Dispose: Collect all contaminated materials in a sealed, labeled container for proper waste disposal.[7][8]

Disposal:

2-Nitrophenol and its containers must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[4] Do not mix with other waste. Contact a licensed professional waste disposal service for proper disposal.[6]

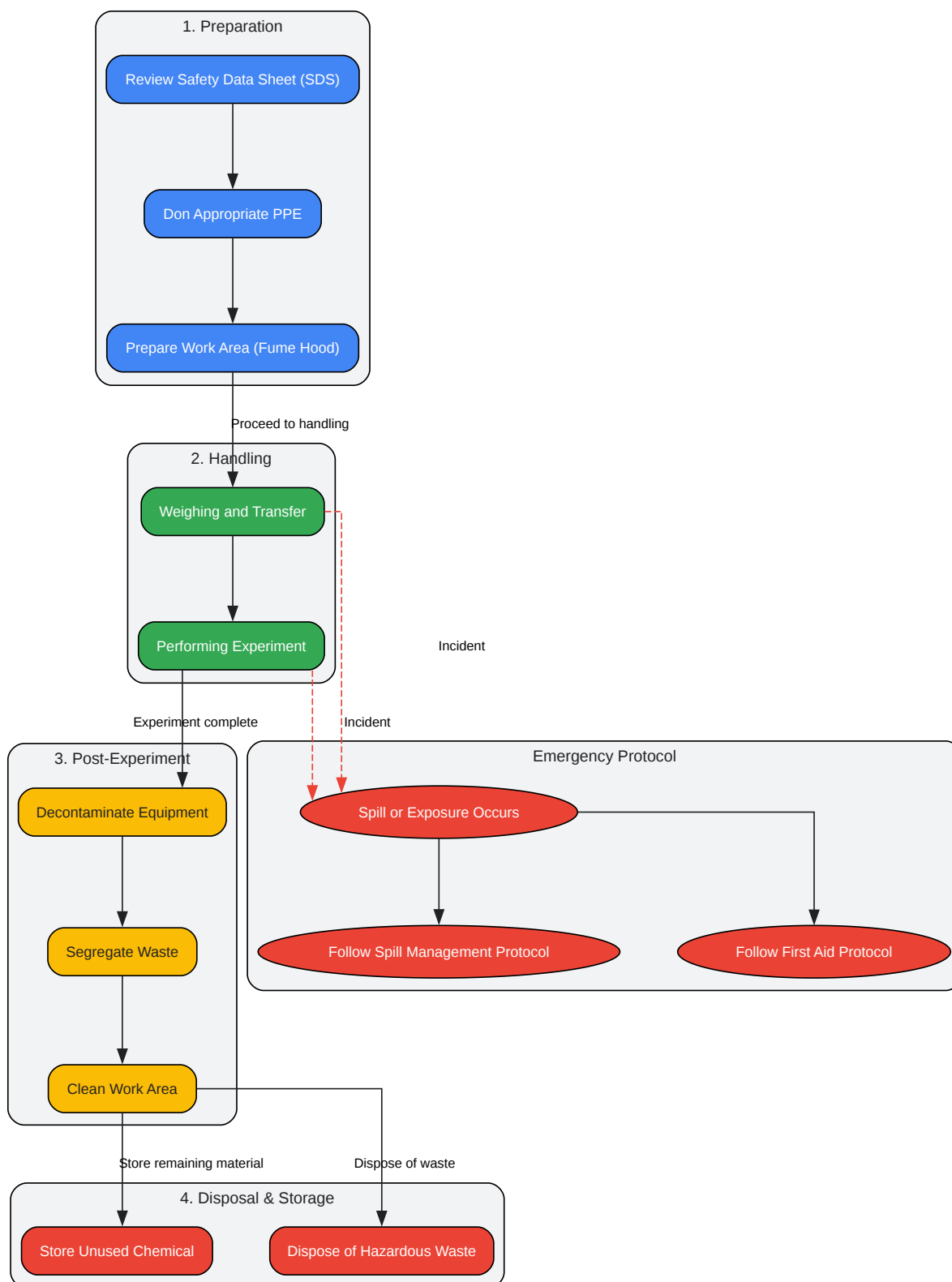
Emergency Procedures for Exposure

Immediate action is critical in the event of exposure to **2-Nitrophenol**.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately.[9] If breathing has stopped, perform artificial respiration.[9] Seek immediate medical attention.[9]
Skin Contact	Promptly remove contaminated clothing.[9] Immediately wash the affected skin with copious amounts of soap and water for at least 15-20 minutes.[4][10] For dermal exposures, the use of Polyethylene Glycol 300 or 400 (PEG-300 or PEG-400) for initial rinsing is highly recommended.[2] Seek immediate medical attention.[4][10]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[11]
Ingestion	Do NOT induce vomiting.[12] If the person is conscious, have them rinse their mouth with water and drink one or two glasses of water.[8] Seek immediate medical attention.[9][13]

Procedural Workflow for Handling 2-Nitrophenol

The following diagram outlines the standard operating procedure for the safe handling of **2-Nitrophenol** from preparation to disposal.



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Caption: Workflow for the safe handling of **2-Nitrophenol**.

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